

Essential Safety and Logistical Information for Handling Cardilate (Erythrityl Tetranitrate)

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Compound of Interest

Compound Name: Cardilate

Cat. No.: B10783270

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical plans for the handling and disposal of **Cardilate**, the brand name for the vasodilator and explosive compound Erythrityl Tetranitrate. Adherence to these guidelines is paramount to ensure laboratory safety and regulatory compliance.

Chemical and Physical Properties

Erythrityl Tetranitrate is a nitrate ester with both potent vasodilatory and explosive properties. In its pure form, it is highly sensitive to shock, friction, and heat.^{[1][2]} For pharmaceutical applications, it is typically diluted with inert excipients to mitigate its explosive nature.^{[3][4]}

Property	Value
Chemical Formula	C ₄ H ₆ N ₄ O ₁₂
Molecular Weight	302.11 g/mol ^{[3][4]}
Appearance	White crystalline solid ^[2]
Melting Point	61 °C (142 °F) ^[2]
Solubility	Insoluble in water; Soluble in acetone, ethanol, and other organic solvents. ^[1]
Explosive Velocity	8000–8100 m/s at a density of 1.6 g/cm ³ ^[1]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling Erythrityl Tetranitrate in a laboratory setting. The following table outlines the minimum required PPE.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves compliant with ASTM D6978.[5]	Prevents skin contact and absorption. Double-gloving provides an additional barrier in case of a breach of the outer glove.[6]
Body Protection	Disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs. [6]	Protects against splashes and contamination of personal clothing.
Eye and Face Protection	Chemical splash goggles and a full-face shield.[5]	Protects eyes and face from splashes of the compound or solvents.
Respiratory Protection	An N-95 or higher-rated respirator should be used when handling the powder form outside of a certified chemical fume hood.[7]	Prevents inhalation of airborne particles.
Foot Protection	Closed-toe shoes, preferably chemical-resistant safety footwear.	Protects feet from spills and falling objects.

Operational Plan: Safe Handling and Storage

Receiving and Unpacking:

- Upon receipt, visually inspect the shipping container for any signs of damage.

- Don appropriate PPE (gloves, lab coat, and safety glasses) before opening the package in a designated receiving area.
- If any damage is observed, treat it as a potential spill and follow the spill response protocol.

Compounding and Handling:

- All handling of pure or concentrated Erythrityl Tetranitrate powder must be conducted within a certified chemical fume hood to minimize inhalation exposure.
- Use non-sparking tools and avoid any actions that could generate static electricity.^[8]
- Ground all equipment to prevent static discharge.
- Avoid contact with metals such as aluminum and iron, as they can lower the compound's stability.^[9]
- Work with the smallest feasible quantities of the material.

Storage:

- Store Erythrityl Tetranitrate in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.^[8]
- The storage container must be tightly closed and clearly labeled with the chemical name and hazard warnings.^[8]
- Store in non-metal, spark-free containers in a dedicated cabinet for explosive materials.^[1]
- Segregate from incompatible materials, especially strong acids, bases, and reducing agents.

Disposal Plan

The disposal of Erythrityl Tetranitrate and contaminated materials must be handled as hazardous waste.

Waste Segregation:

- **Solid Waste:** Contaminated PPE (gloves, gowns, etc.), weighing papers, and other solid materials should be collected in a designated, clearly labeled hazardous waste container.
- **Liquid Waste:** Solutions containing Erythrityl Tetranitrate should be collected in a separate, sealed, and clearly labeled hazardous waste container.
- **Sharps:** Any contaminated sharps should be placed in a puncture-resistant sharps container designated for hazardous chemical waste.

Deactivation and Disposal:

- Due to its explosive nature, do not attempt to dispose of Erythrityl Tetranitrate down the drain or in regular trash.
- For laboratory-scale disposal, chemical deactivation may be an option. A common method for nitrate esters involves hydrolysis with a caustic solution (e.g., sodium hydroxide). However, this should only be performed by trained personnel following a validated standard operating procedure.
- All waste containing Erythrityl Tetranitrate must be disposed of through a licensed hazardous waste disposal company. Contact your institution's Environmental Health and Safety (EHS) department for specific procedures and to arrange for waste pickup.

Experimental Protocols

Synthesis of Erythrityl Tetranitrate:

This protocol is for informational purposes and should only be performed by experienced chemists in a properly equipped laboratory with all necessary safety precautions in place.

Materials:

- Erythritol
- Concentrated Sulfuric Acid (98%)
- Ammonium Nitrate

- Ice
- Deionized Water
- Saturated Sodium Bicarbonate Solution
- Ethanol

Procedure:

- In a flask cooled in an ice bath, slowly dissolve ammonium nitrate in concentrated sulfuric acid.
- While maintaining a low temperature (around 15°C), slowly add erythritol to the solution with constant stirring.[\[10\]](#)
- After the addition is complete, continue stirring for approximately one hour.[\[10\]](#)
- Carefully pour the reaction mixture into a larger beaker containing ice water. A white precipitate of Erythrityl Tetranitrate will form.[\[10\]](#)
- Filter the precipitate and wash it thoroughly with a saturated sodium bicarbonate solution to neutralize any residual acid, followed by several washes with deionized water.[\[10\]](#)
- For purification, the crude product can be recrystallized from ethanol.

In Vitro Vasodilation Assay:

This protocol describes a general method for assessing the vasodilatory effects of Erythrityl Tetranitrate on isolated aortic rings.

Materials:

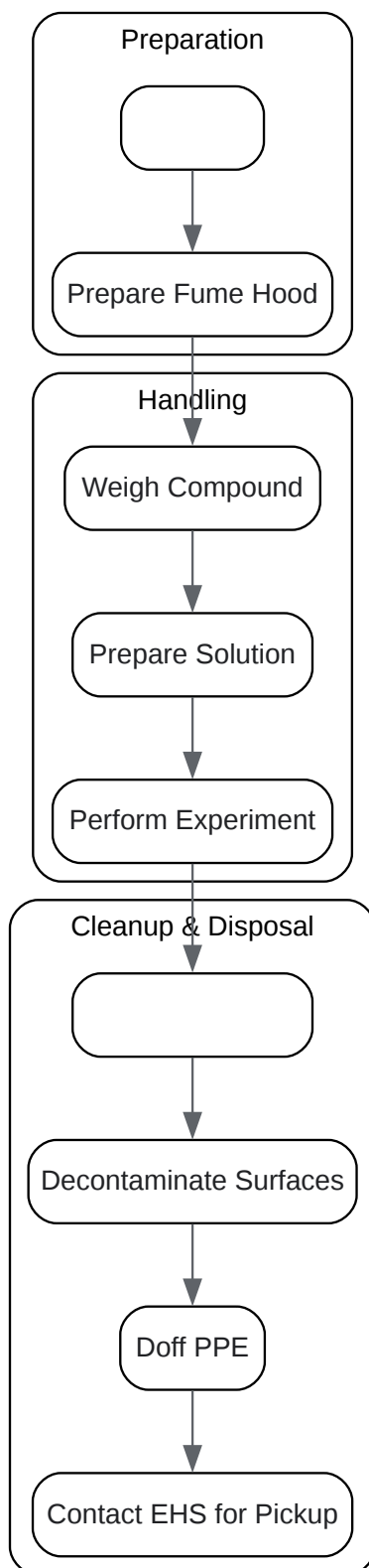
- Isolated rat thoracic aorta
- Krebs-Henseleit buffer
- Phenylephrine (or other vasoconstrictor)

- Erythrityl Tetranitrate stock solution (dissolved in a suitable solvent like ethanol or DMSO)
- Organ bath system with force transducer

Procedure:

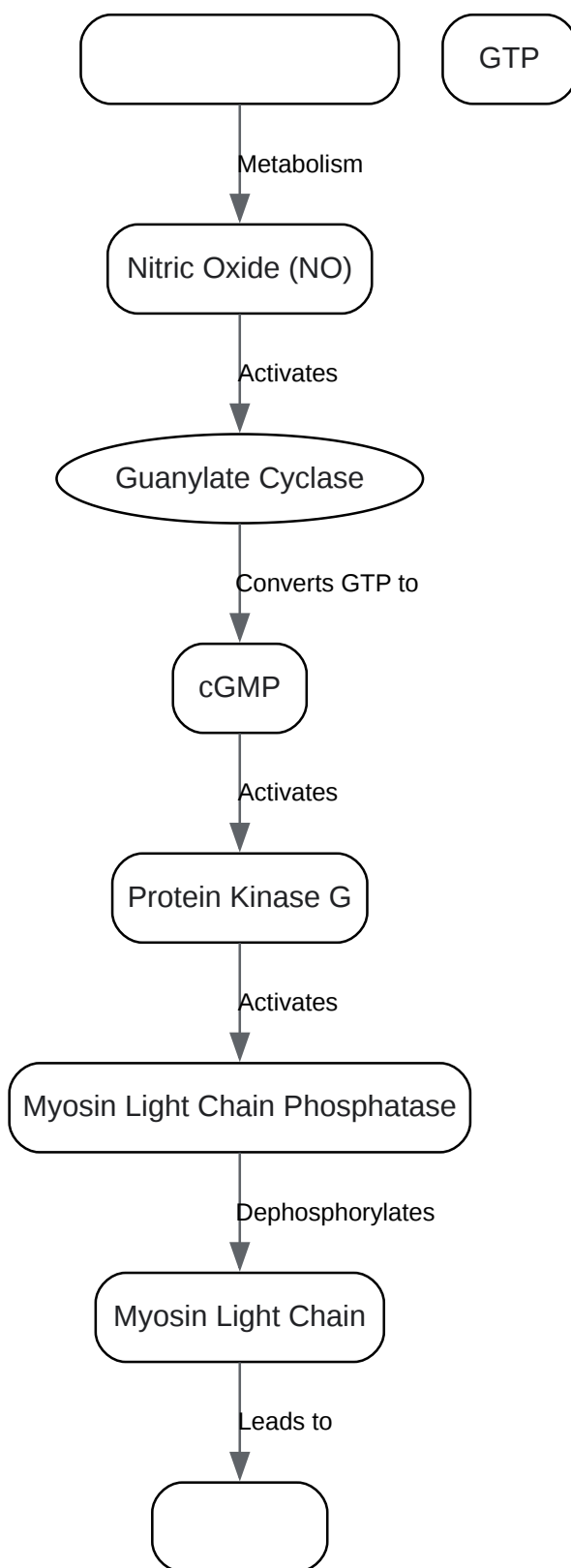
- Isolate the thoracic aorta from a euthanized rat and place it in cold Krebs-Henseleit buffer.
- Clean the aorta of surrounding connective tissue and cut it into 2-3 mm rings.
- Mount the aortic rings in an organ bath containing Krebs-Henseleit buffer, maintained at 37°C and bubbled with 95% O₂ / 5% CO₂.
- Allow the rings to equilibrate under a resting tension of approximately 1.5-2.0 g for at least 60 minutes.
- Induce contraction of the aortic rings with a submaximal concentration of phenylephrine.
- Once a stable contraction is achieved, cumulatively add increasing concentrations of Erythrityl Tetranitrate to the organ bath.
- Record the changes in tension to determine the concentration-response curve for vasodilation.

Visualizations



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Caption: General workflow for safely handling Erythrityl Tetranitrate.



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Caption: Signaling pathway of Erythrityl Tetranitrate-induced vasodilation.

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